

# A comparative study of the environmental impact of Guazatine and alternative fungicides.

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## Compound of Interest

Compound Name: Guazatine acetate salt

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## A Comparative Study of the Environmental Impact of Guazatine and Alternative Fungicides

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the environmental impact of the fungicide Guazatine with several synthetic and botanical alternatives. The following sections present quantitative data on the environmental fate and ecotoxicity of these compounds, detail the experimental methodologies used to obtain this data, and visualize key signaling pathways affected by these fungicides.

### Data Presentation

The following tables summarize the key environmental impact parameters for Guazatine and its alternatives. Data is compiled from a range of toxicological and environmental fate studies.

Table 1: Comparative Ecotoxicity of Guazatine and Alternative Fungicides

| Fungicide                     | Test Organism                          | Endpoint                                  | Value (mg/L)                              |
|-------------------------------|--|---|---|
| Guazatine                     | Daphnia magna<br>(Water Flea)          | 48h EC50                                  | 8.03 - 19.91                              |
| Fish                          | 96h LC50                               | Moderately Toxic<br>(Value not specified) |   |
| Imazalil                      | Oncorhynchus mykiss<br>(Rainbow Trout) | 96h LC50                                  | 2.5                                       |
| Daphnia magna<br>(Water Flea) | 48h EC50                               | 3.2                                       |   |
| Thiabendazole                 | Oncorhynchus mykiss<br>(Rainbow Trout) | 96h LC50                                  | Highly Toxic (Value<br>not specified)     |
| Daphnia magna<br>(Water Flea) | 48h EC50                               | 0.8436                                    |   |
| Prochloraz                    | Fish                                   | 96h LC50                                  | Very Toxic (Value not<br>specified)       |
| Aquatic Invertebrates         | -                                      | Very Toxic (Value not<br>specified)       |   |
| Neem Oil<br>(Azadirachtin)    | Fish                                   | 96h LC50                                  | Moderately Toxic<br>(Value not specified) |
| Aquatic Invertebrates         | -                                      | Affected by multiple<br>applications      |   |
| Capsaicin                     | Daphnia magna<br>(Water Flea)          | 48h EC50                                  | 12.4 <sup>[1]</sup>                       |

Note: "Value not specified" indicates that the literature reviewed described the toxicity in qualitative terms without providing a specific numerical value. Further research may be required to obtain these precise figures.

Table 2: Comparative Environmental Fate of Guazatine and Alternative Fungicides

| Fungicide               | Soil Half-life (DT50)                        | Notes  |
|-------------------------|--|--|
| Guazatine               | 400-600 days (lab); 18-80 days (field)[2][3] | Degradation is slow under laboratory conditions but faster in the field. Strongly adsorbs to soil. |
| Imazalil                | 120-190 days[4]                              | Highly persistent in the soil environment.   |
| Thiabendazole           | 403 days[5]                                  | Highly persistent in soil.   |
| Prochloraz              | 7.6 - 224 days[6]                            | Persistence varies significantly with environmental conditions.                                    |
| Neem Oil (Azadirachtin) | 3 - 44 days[7][8]                            | Rapidly broken down by microbes and light.   |
| Capsaicin               | 1.5 - 10.2 days                              | Considered non-persistent in soil.   |
| Lemongrass Oil          | Not available                                | Data on soil persistence is limited.   |
| Ginger Extract          | Not available                                | Data on soil persistence is limited.   |

## Experimental Protocols

The ecotoxicity and environmental fate data presented in this guide are primarily derived from studies following standardized international guidelines, predominantly those established by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data quality and comparability across different studies and substances.

## Aquatic Toxicity Testing

- Fish, Acute Toxicity Test (OECD Guideline 203): This test determines the concentration of a substance that is lethal to 50% of a test population of fish (LC50) over a 96-hour exposure period.[9][10][11][12] Fish are exposed to a range of concentrations of the test substance, and mortality is recorded at 24, 48, 72, and 96 hours.

- **Daphnia sp., Acute Immobilisation Test (OECD Guideline 202):** This guideline is used to determine the concentration of a substance that immobilizes 50% of a test population of *Daphnia magna* (EC50) within a 48-hour exposure period.<sup>[2][8][13][14][15]</sup> Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.
- **Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD Guideline 201):** This test evaluates the effect of a substance on the growth of algae.<sup>[16][17][18][19][20]</sup> The test measures the reduction in growth rate (ErC50) or yield (EyC50) of an algal culture exposed to a range of concentrations of the test substance over 72 hours.

## Terrestrial Toxicity and Fate Testing

- **Earthworm, Acute Toxicity Test (OECD Guideline 207):** This test determines the concentration of a substance that is lethal to 50% of a test population of earthworms (LC50) over a 14-day period.<sup>[3][4][21][22]</sup> The test can be conducted using a filter paper contact method or in an artificial soil.
- **Aerobic and Anaerobic Transformation in Soil (OECD Guideline 307):** This guideline is used to determine the rate of degradation (half-life, DT50) of a substance in soil under both aerobic and anaerobic conditions.<sup>[23][24][25][26][27]</sup> The study provides crucial data on the persistence of the chemical in the terrestrial environment.

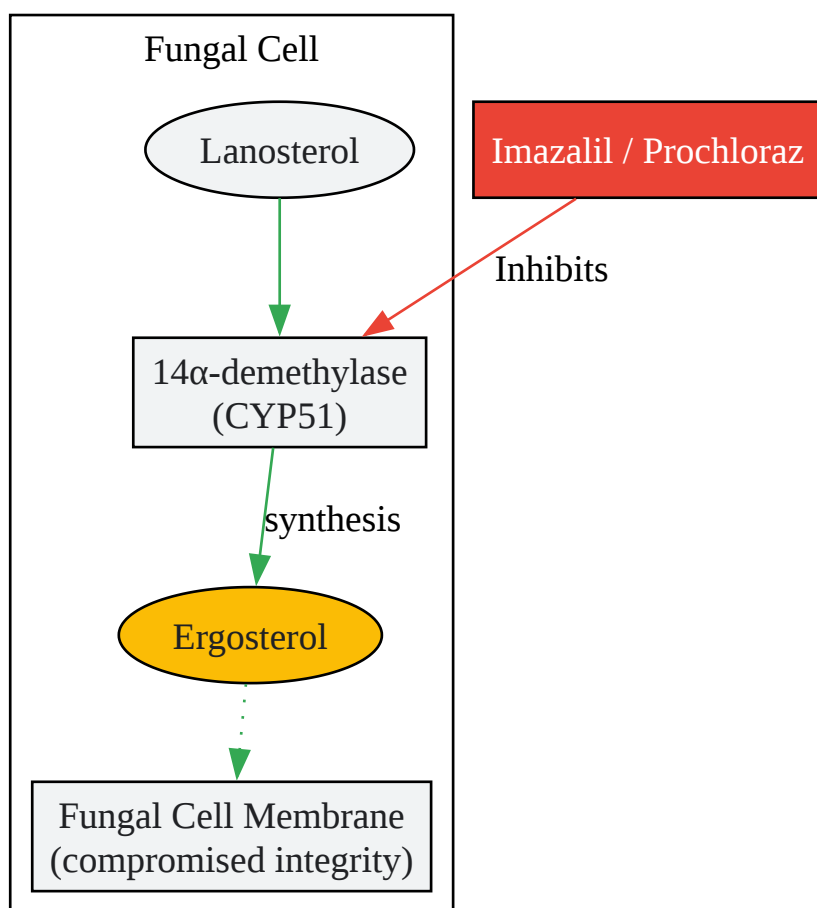
## Signaling Pathways and Mechanisms of Action

The following diagrams illustrate the key signaling pathways and mechanisms of action through which Guazatine and its alternatives exert their effects.



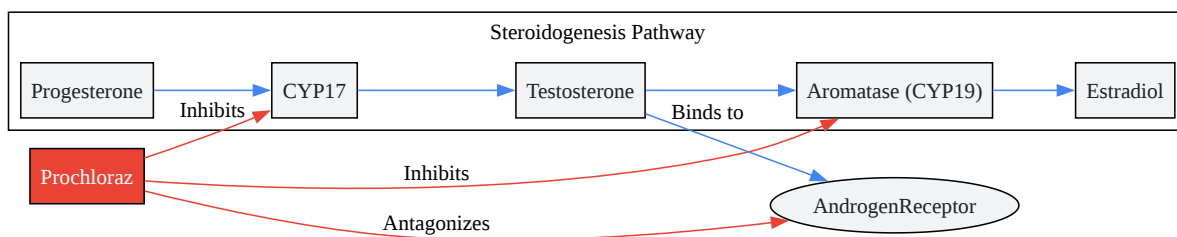
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Guazatine's disruption of fungal cell membrane function.



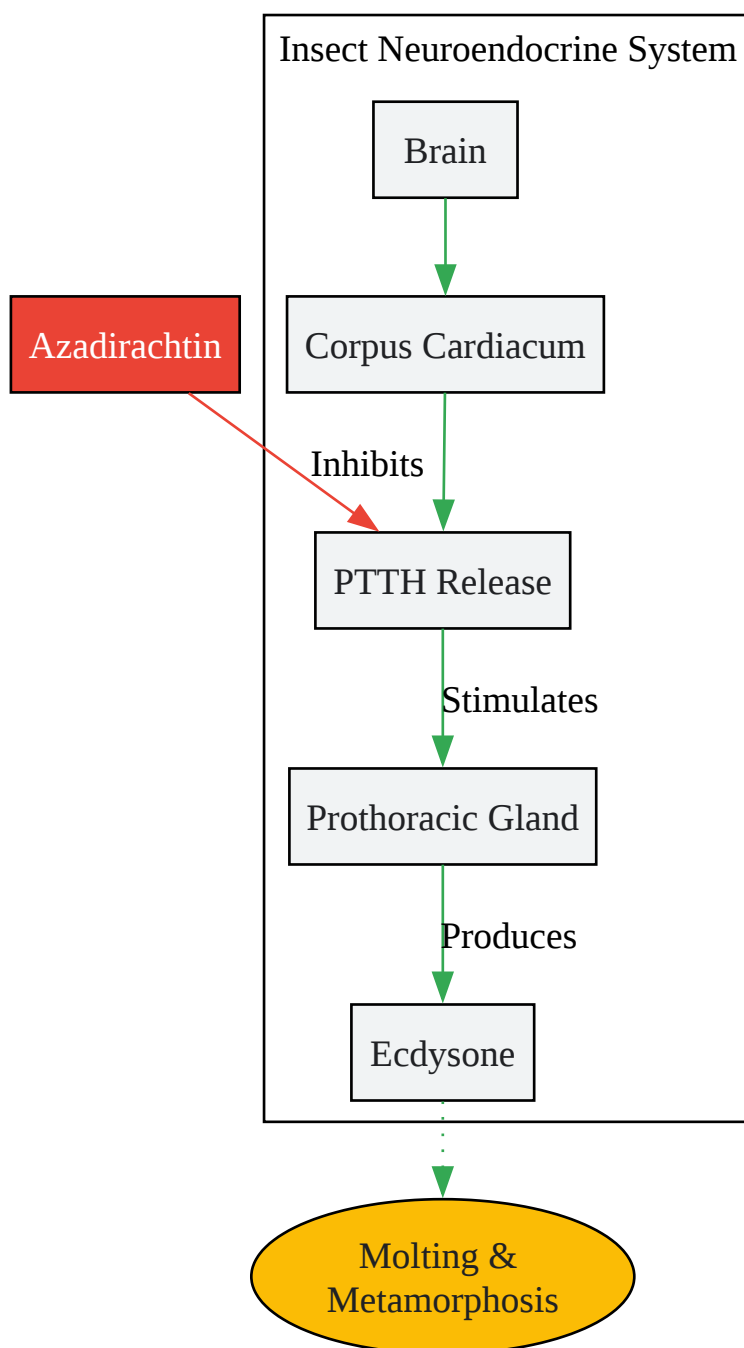
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Inhibition of ergosterol biosynthesis by Imazalil and Prochloraz.



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Endocrine disruption pathway of Prochloraz.



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Azadirachtin's disruption of insect molting hormone.

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## References

- 1. [discovery.researcher.life](https://discovery.researcher.life) [[discovery.researcher.life](https://discovery.researcher.life)]
- 2. [shop.fera.co.uk](https://shop.fera.co.uk) [[shop.fera.co.uk](https://shop.fera.co.uk)]
- 3. [biotechnologiebt.it](https://biotechnologiebt.it) [[biotechnologiebt.it](https://biotechnologiebt.it)]
- 4. [oecd.org](https://oecd.org) [[oecd.org](https://oecd.org)]
- 5. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 6. [downloads.regulations.gov](https://downloads.regulations.gov) [[downloads.regulations.gov](https://downloads.regulations.gov)]
- 7. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 8. [biotechnologiebt.it](https://biotechnologiebt.it) [[biotechnologiebt.it](https://biotechnologiebt.it)]
- 9. [oecd.org](https://oecd.org) [[oecd.org](https://oecd.org)]
- 10. Test No. 203: Fish, Acute Toxicity Test - Tox Lab [[toxlab.co](https://toxlab.co)]
- 11. [eurofins.com.au](https://eurofins.com.au) [[eurofins.com.au](https://eurofins.com.au)]
- 12. [oecd.org](https://oecd.org) [[oecd.org](https://oecd.org)]
- 13. OECD 202: Daphnia sp., Acute Immobilization Test [[aropha.com](https://aropha.com)]
- 14. [catalog.labcorp.com](https://catalog.labcorp.com) [[catalog.labcorp.com](https://catalog.labcorp.com)]
- 15. OECD 202: Daphnia sp. Acute Immobilisation Test | Scymaris [[scymaris.com](https://scymaris.com)]
- 16. [catalog.labcorp.com](https://catalog.labcorp.com) [[catalog.labcorp.com](https://catalog.labcorp.com)]
- 17. [biotechnologiebt.it](https://biotechnologiebt.it) [[biotechnologiebt.it](https://biotechnologiebt.it)]
- 18. OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test | ibacon GmbH [[ibacon.com](https://ibacon.com)]
- 19. [eurofins.com.au](https://eurofins.com.au) [[eurofins.com.au](https://eurofins.com.au)]
- 20. [oecd.org](https://oecd.org) [[oecd.org](https://oecd.org)]
- 21. OECD 207: Earthworm Acute Toxicity Test - Aropha [[aropha.com](https://aropha.com)]
- 22. OECD 207/222 Earthworm Acute Toxicity and Reproduction Test | ibacon GmbH [[ibacon.com](https://ibacon.com)]
- 23. [catalog.labcorp.com](https://catalog.labcorp.com) [[catalog.labcorp.com](https://catalog.labcorp.com)]
- 24. [biotechnologiebt.it](https://biotechnologiebt.it) [[biotechnologiebt.it](https://biotechnologiebt.it)]
- 25. [oecd.org](https://oecd.org) [[oecd.org](https://oecd.org)]

- 26. oecd.org [oecd.org]
- 27. OECD 307: Aerobic and Anaerobic Transformation in Soil | ibacon GmbH [ibacon.com]
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